

Technical Support Center: 08:0 PE Stability & Storage

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Compound of Interest

Compound Name: 08:0 PE

Cat. No.: B15550729

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This guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage conditions for **08:0 PE** (1,2-dioctanoyl-sn-glycero-3-phosphoethanolamine).

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for **08:0 PE**?

For long-term storage, **08:0 PE** should be stored at -20°C.^{[1][2]} It is also advisable to store it away from light.^[1]

Q2: Can I store **08:0 PE** at 4°C for a short period?

Yes, for short-term storage, such as for days or weeks, **08:0 PE** can be kept at 0-4°C in a dry, dark environment.^[2]

Q3: What is the expected shelf life of **08:0 PE**?

When stored correctly at -20°C, the expected shelf life of **08:0 PE** is at least one year.^{[1][3][4]} For specific lot information, always refer to the Certificate of Analysis (COA) provided by the

supplier.

Q4: In what form is **08:0 PE** typically supplied?

08:0 PE is generally supplied as a white to off-white solid.[\[1\]](#)

Q5: What solvents can be used to dissolve **08:0 PE**?

08:0 PE is soluble in organic solvents such as chloroform, dichloromethane, and methanol.[\[1\]](#) Similar phospholipids have also been reported to be soluble in DMSO.[\[2\]](#)

Q6: How should I handle **08:0 PE** that has been dissolved in a solvent?

Once dissolved, it is best to use the solution promptly. If storage is necessary, store the solution at -20°C in a tightly sealed vial to prevent solvent evaporation and protect it from light. For aqueous solutions, it is generally not recommended to store them for more than one day.[\[3\]](#)

Q7: What are the signs of **08:0 PE** degradation?

Degradation of phospholipids can be indicated by changes in physical appearance (e.g., color change from white to yellow or brown), the appearance of additional spots on a thin-layer chromatography (TLC) plate, or unexpected peaks in HPLC or mass spectrometry analysis. The primary degradation pathways for phospholipids are hydrolysis and oxidation.

Q8: Is **08:0 PE** sensitive to light or moisture?

While some related lipids are not listed as light-sensitive, it is a common best practice to protect all lipids from light.[\[1\]](#) Therefore, storing **08:0 PE** in an amber vial or in the dark is recommended. Phospholipids can be susceptible to hydrolysis, so they should be protected from moisture and stored in a dry environment.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Lipid degradation due to improper storage.	Verify storage conditions (-20°C, protected from light and moisture). Perform a quality control check using TLC or HPLC to assess purity.
Difficulty dissolving the lipid	Incorrect solvent choice or degraded product.	Confirm solubility in appropriate solvents like chloroform or methanol. ^[1] If solubility issues persist with a fresh solvent, the lipid may have degraded.
Formation of precipitates in solution	The solution may be supersaturated, or the temperature may have dropped, causing the lipid to fall out of solution.	Gently warm the solution to attempt redissolving. Ensure the concentration is within the solubility limits for the chosen solvent.
Unexpected analytical results (e.g., mass spec)	Contamination or degradation (hydrolysis/oxidation).	Run a fresh sample from a new vial. Ensure handling procedures minimize exposure to air and moisture. Use high-purity solvents.

Stability and Storage Conditions Summary

Parameter	Recommended Condition	Notes
Form	Solid (White to off-white)	[1]
Long-Term Storage	-20°C	Protect from light.[1][2]
Short-Term Storage	0°C to 4°C	For days to weeks; keep dry and dark.[2]
Shelf Life	≥ 1 Year (at -20°C)	[1][4]
Solubility	Chloroform, Dichloromethane, Methanol	[1]
Aqueous Solutions	Use immediately	Not recommended to store for more than one day.[3]

Experimental Protocols

General Protocol for Assessing Phospholipid Stability

Stability testing provides evidence of how the quality of a substance changes over time under the influence of environmental factors such as temperature, humidity, and light.[5]

1. Objective: To determine the re-test period or shelf life for **08:0 PE** by evaluating its physical and chemical stability under defined storage conditions.

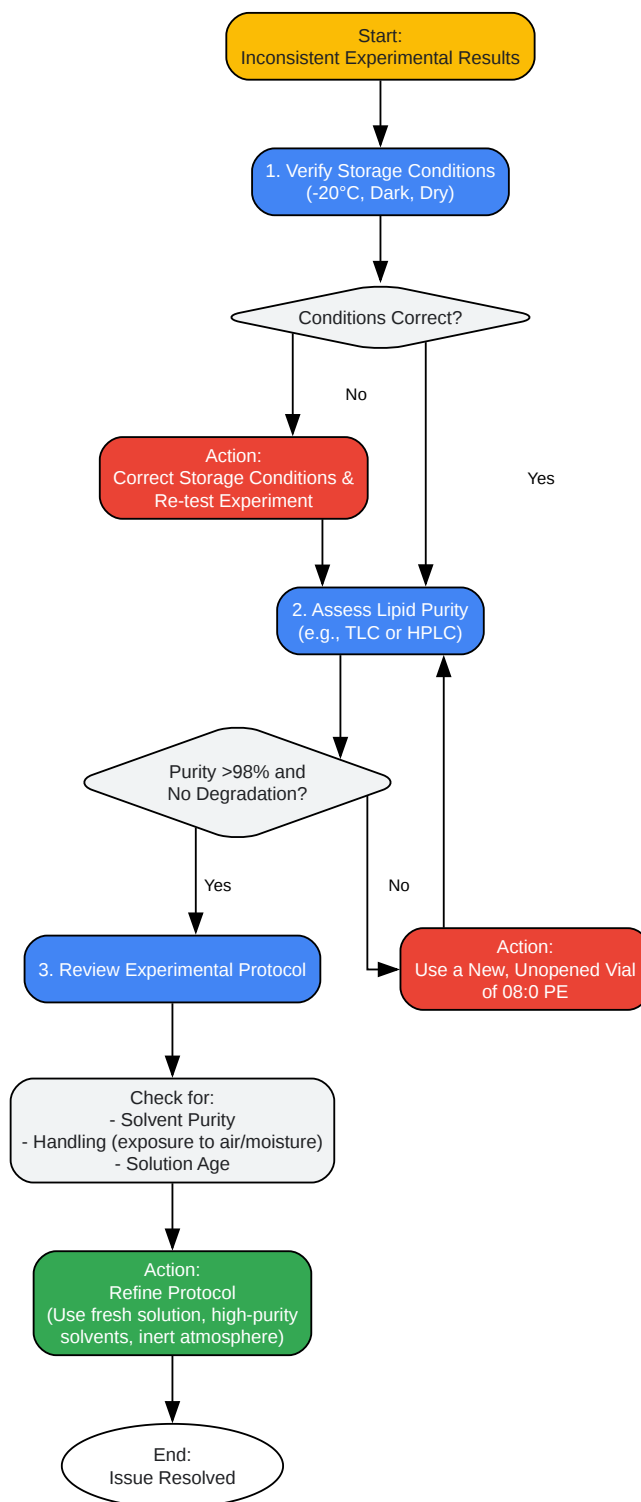
2. Materials:

- At least two different batches of **08:0 PE**. [6]
- Validated stability-indicating analytical methods (e.g., HPLC-ELSD, LC-MS, TLC).
- Controlled environmental chambers set to desired storage conditions (e.g., long-term at -20°C, accelerated at 4°C or 25°C).
- Appropriate containers (e.g., amber glass vials with inert gas headspace).

3. Methodology:

- Initial Analysis (Time Zero): Perform a comprehensive analysis on all batches of **08:0 PE** before placing them into storage. This includes:
 - Appearance: Visual inspection for color and physical state.
 - Purity Assay: Use a validated, stability-indicating HPLC method to determine the purity and quantify any degradation products.
 - Identity: Confirm the identity using a method like mass spectrometry.
- Sample Storage: Place samples in the designated environmental chambers. For a proposed shelf life of 12 months or more, testing frequency at the long-term condition should typically be every 3 months for the first year, every 6 months for the second year, and annually thereafter.
- Stability Testing at Pull Points: At each scheduled time point, remove samples from the chambers and allow them to equilibrate to ambient temperature.
- Analysis: Perform the same set of analytical tests as conducted at the initial time point.
- Data Evaluation: Compare the results at each time point to the initial data. Any significant change in purity, appearance, or the formation of degradation products should be documented. The re-test period is established based on the time during which the product's quality attributes remain within the predefined acceptance criteria.

Workflow for Troubleshooting 08:0 PE Stability Issues



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Caption: Troubleshooting workflow for addressing stability-related issues with **08:0 PE**.

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References

- 1. 1,2-Diphytanoyl-sn-Glycero-3-Phosphoethanolamine - CD BioSustainable [sustainable-bio.com]
- 2. Buy 1,2-Dioleoyl-sn-glycero-3-phosphoethanolamine | 4004-05-1 | >98% [smolecule.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. avantiresearch.com [avantiresearch.com]
- 5. Stability testing protocols | PPTX [slideshare.net]
- 6. edaegypt.gov.eg [edaegypt.gov.eg]
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